

UnyLinker 12 Cleavage: Technical Support & Troubleshooting Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *UnyLinker 12*

Cat. No.: *B15595951*

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Welcome to the technical support center for **UnyLinker 12**. This guide is designed for researchers, scientists, and drug development professionals to address common issues related to the cleavage of **UnyLinker 12**, ensuring successful release of your synthesized oligonucleotides.

Frequently Asked Questions (FAQs)

Q1: What is **UnyLinker 12** and what is its primary application?

UnyLinker 12 is a universal linker molecule developed for the efficient and scalable solid-phase synthesis of oligonucleotides.^{[1][2][3]} Its rigid structure allows for clean and fast cleavage to release the desired oligonucleotide product.^{[2][4]} It is compatible with various oligonucleotide chemistries, including 2'-deoxy, 2'-O-methyl, 2'-O-methoxyethyl, and Locked Nucleic Acids (LNA).^{[2][4]}

Q2: What is the standard protocol for cleaving **UnyLinker 12**?

The standard and widely cited method for cleaving **UnyLinker 12** and deprotecting the oligonucleotide is through treatment with aqueous ammonia.^{[2][4][5]} The geometry of the UnyLinker molecule is designed for efficient cleavage under these standard conditions.^{[2][4][5]}

Q3: What are potential causes for incomplete cleavage of **UnyLinker 12**?

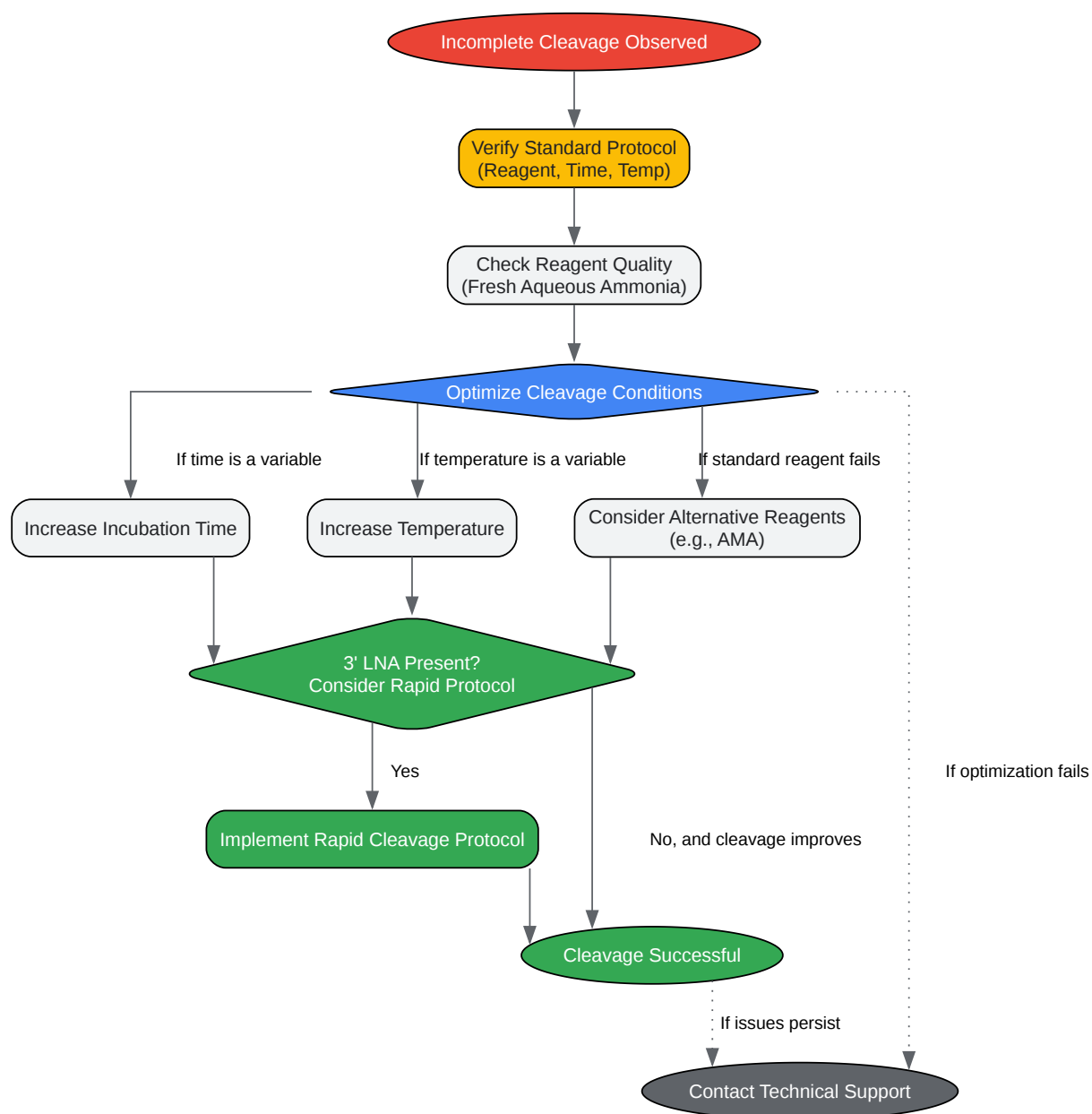
Incomplete cleavage can result in the desired oligonucleotide remaining attached to the solid support or the presence of linker-related impurities in the final product.^[2] Potential causes include:

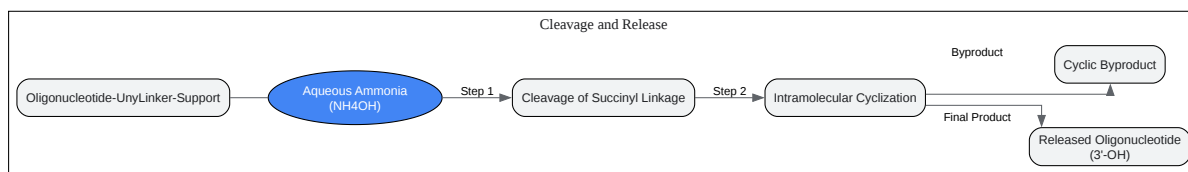
- **Suboptimal Reagent Concentration:** The concentration of the cleavage reagent (e.g., aqueous ammonia) may be too low.
- **Insufficient Reaction Time:** The duration of the cleavage reaction may not be long enough for the reaction to go to completion.
- **Inadequate Temperature:** The reaction temperature may be too low, slowing down the cleavage kinetics.
- **Poor Reagent Quality:** The cleavage reagent may have degraded over time.
- **Nature of the Oligonucleotide:** Certain modified oligonucleotides, such as those with a 3' terminal LNA, may exhibit different cleavage kinetics.^[6]^[7]

Troubleshooting Incomplete Cleavage

If you are experiencing incomplete cleavage of **UnyLinker 12**, consider the following troubleshooting steps.

Initial Troubleshooting Workflow





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References

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